

ABT-737-d8 safety data sheet information

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Compound of Interest

Compound Name: ABT-737-d8

Cat. No.: B565181

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An In-depth Technical Guide on the Safety and Handling of **ABT-737-d8**

This technical guide provides a comprehensive overview of the available safety data for **ABT-737-d8**, a deuterated form of the potent Bcl-2 family inhibitor, ABT-737. The information is intended for researchers, scientists, and drug development professionals. It is important to note that a specific Safety Data Sheet (SDS) for **ABT-737-d8** is not readily available in the public domain. Therefore, this guide primarily relies on the SDS for the parent compound, ABT-737, and supplements it with data specific to **ABT-737-d8** where available.

Chemical and Physical Properties

The following tables summarize the known physical and chemical properties of ABT-737 and its deuterated analog, **ABT-737-d8**.

Table 1: General Properties

Property	ABT-737	ABT-737-d8	Source(s)
CAS Number	852808-04-9	1217686-68-4	[1][2][3]
Molecular Formula	C42H45CIN6O5S2	C42H37D8CIN6O5S2	[3][4][5]
Molecular Weight	813.43 g/mol	821.48 g/mol	[1][3][5]
Appearance	Solid	Yellow Solid	[3][4]
Melting Point	Not available	148-150°C	[3]

Table 2: Solubility

Solvent	ABT-737	ABT-737-d8	Source(s)
DMSO	≥40.67 mg/mL	Soluble	[3][4]
Ethanol	Insoluble	Not available	[4]
Water	Insoluble	Not available	[4]
DMF	10 mg/mL	Not available	[6]
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL	Not available	[6]

Hazard Identification and Safety Precautions

The following hazard information is derived from the Safety Data Sheet for the parent compound, ABT-737. It is recommended to handle **ABT-737-d8** with the same precautions.

GHS Classification

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[2][7]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)[2][7]
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)[2][7]
- Specific Target Organ Toxicity, Single Exposure: Category 3 (May cause respiratory irritation) [2][7]

GHS Label Elements

- Pictogram:
- Signal Word: Warning[2]
- Hazard Statements:[2][7]
 - H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Precautionary Statements:[2]
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
 - P264: Wash hands thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P330: Rinse mouth.
 - P405: Store locked up.
 - P501: Dispose of contents/container in accordance with local regulations.

Toxicological Information

To date, the toxicological properties of ABT-737 and **ABT-737-d8** have not been thoroughly investigated.[7]

Experimental Protocols

Handling and Storage

- Storage: Store at -20°C.[1][3][4] Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[8]
- Handling: Avoid inhalation, contact with eyes, and skin.[2] Use in a well-ventilated area or with appropriate exhaust ventilation.[2] Avoid dust and aerosol formation.[2]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[2]

Solution Preparation

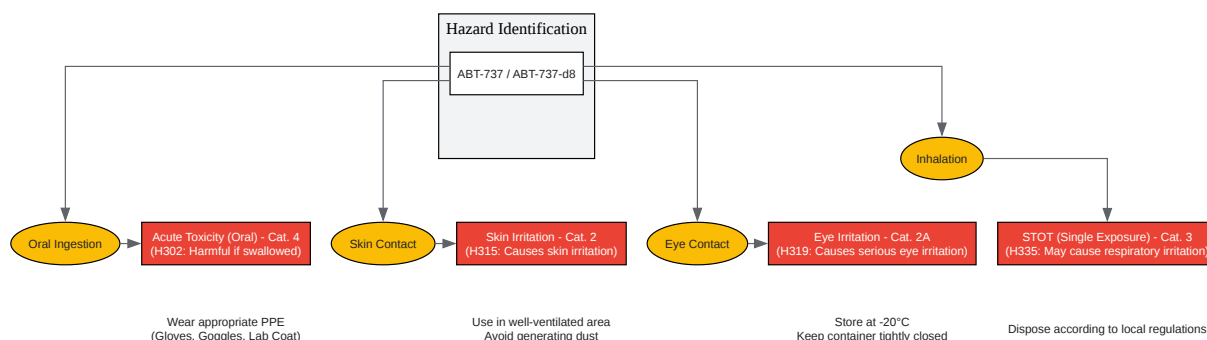
For experiments requiring a higher concentration, it is recommended to warm the tube at 37°C for 10 minutes and/or sonicate it for a short period.[4]

In Vivo Administration (from preclinical research with ABT-737)

In mouse models of cancer, ABT-737 has been administered via intraperitoneal (i.p.) injection at doses ranging from 50 mg/kg to 100 mg/kg.[9][10]

Diagrams

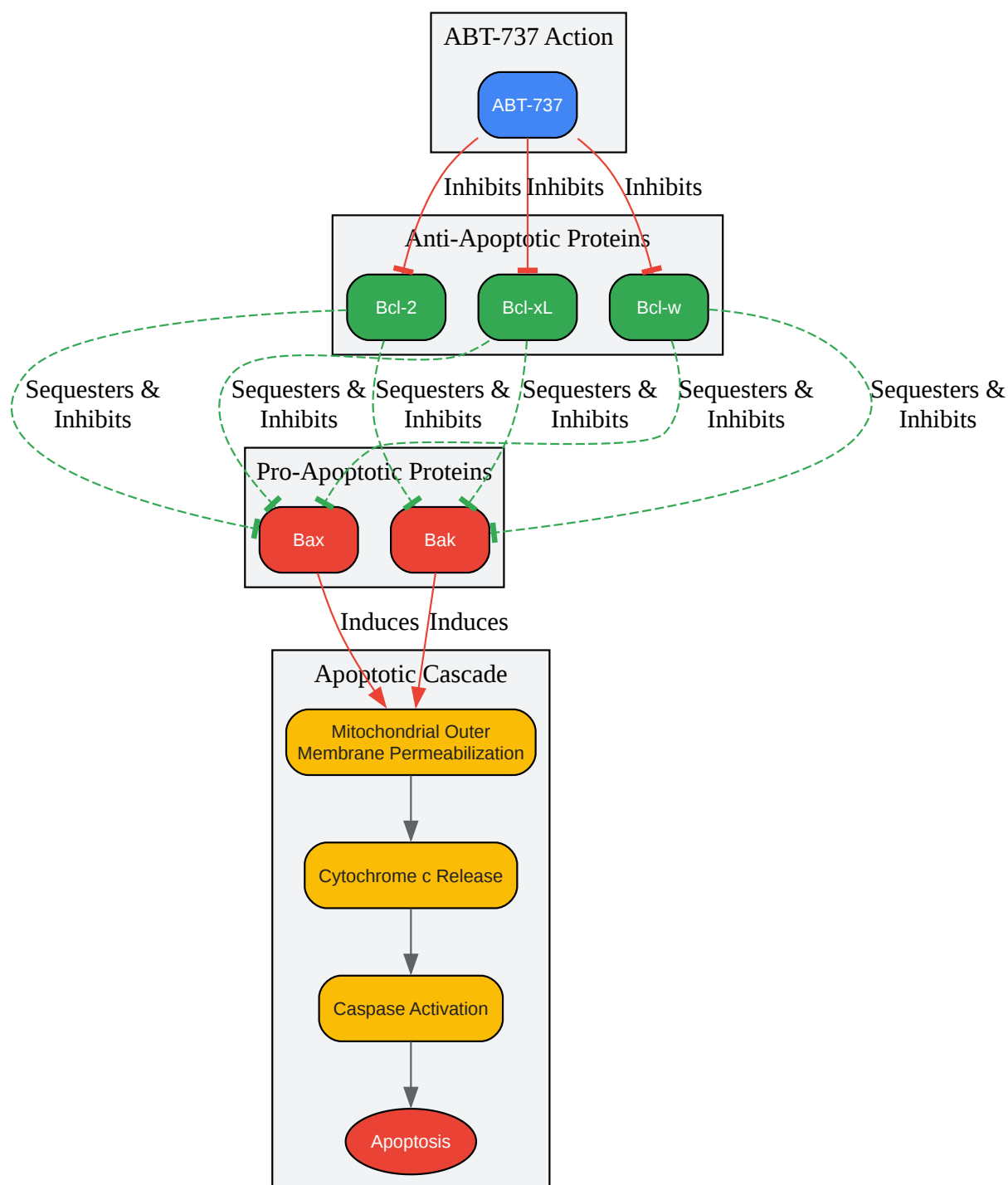
GHS Hazard Assessment Workflow



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Caption: GHS Hazard Assessment and Response Workflow for ABT-737.

ABT-737 Mechanism of Action: Inhibition of Bcl-2 and Induction of Apoptosis



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Caption: Mechanism of ABT-737-induced apoptosis via Bcl-2 family inhibition.

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